

Proper Disposal of Palifermin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Palifermin

Cat. No.: B1169686

[Get Quote](#)

Essential safety and logistical information for the proper handling and disposal of **Palifermin** (Kepivance®) in a research environment.

Palifermin, a recombinant human keratinocyte growth factor, is classified as a hazardous agent by the National Institute for Occupational Safety and Health (NIOSH) under Group 2.^[1] Adherence to proper disposal procedures is critical to ensure personnel safety and environmental protection. This guide provides a comprehensive, step-by-step approach for researchers, scientists, and drug development professionals.

Immediate Safety and Handling Considerations

Palifermin is intended for single use only and does not contain preservatives.^{[2][3][4]} Once reconstituted, it should ideally be used immediately. However, if necessary, it can be stored under specific conditions. Any deviation from these conditions necessitates immediate and proper disposal.

Condition	Maximum Time Limit	Required Action After Limit Exceeded
Reconstituted solution at room temperature	1 hour	Discard
Reconstituted solution refrigerated (2°C to 8°C)	24 hours	Discard

Step-by-Step Disposal Protocol

The disposal of **Palifermin** and materials contaminated with it must comply with all applicable federal, state, and local regulations for hazardous waste.^{[2][5]} The following protocol outlines the general steps for proper disposal:

Step 1: Segregation of **Palifermin** Waste

Proper segregation of hazardous drug waste is crucial. **Palifermin** waste should be categorized as either "trace" or "bulk" (non-trace) cytotoxic waste.

- Trace Waste: Includes empty vials, syringes, and other containers that held **Palifermin**, containing less than 3% of the original volume.^[6]
- Bulk Waste: Encompasses unused or expired **Palifermin**, partially used vials, and materials heavily contaminated with the drug.^{[6][7]}

Step 2: Use of Designated Waste Containers

All **Palifermin** waste must be disposed of in clearly labeled, puncture-resistant containers designated for cytotoxic or chemotherapy waste.^{[1][8][9][10]}

- Primary Containers: Use purple or yellow rigid, leak-proof containers.^{[1][8][9][11]} These containers should be clearly marked with "Cytotoxic Waste," "Chemotherapy Waste," or a similar warning.^{[9][12]}
- Sharps: All needles and syringes used for **Palifermin** administration must be disposed of immediately in a designated chemotherapy sharps container.^{[6][8]}

Step 3: Handling and Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **Palifermin** waste to minimize exposure.

- Gloves: Wear two pairs of chemotherapy-tested gloves.
- Gown: A protective gown should be worn.

- Eye Protection: Safety goggles or a face shield is necessary.

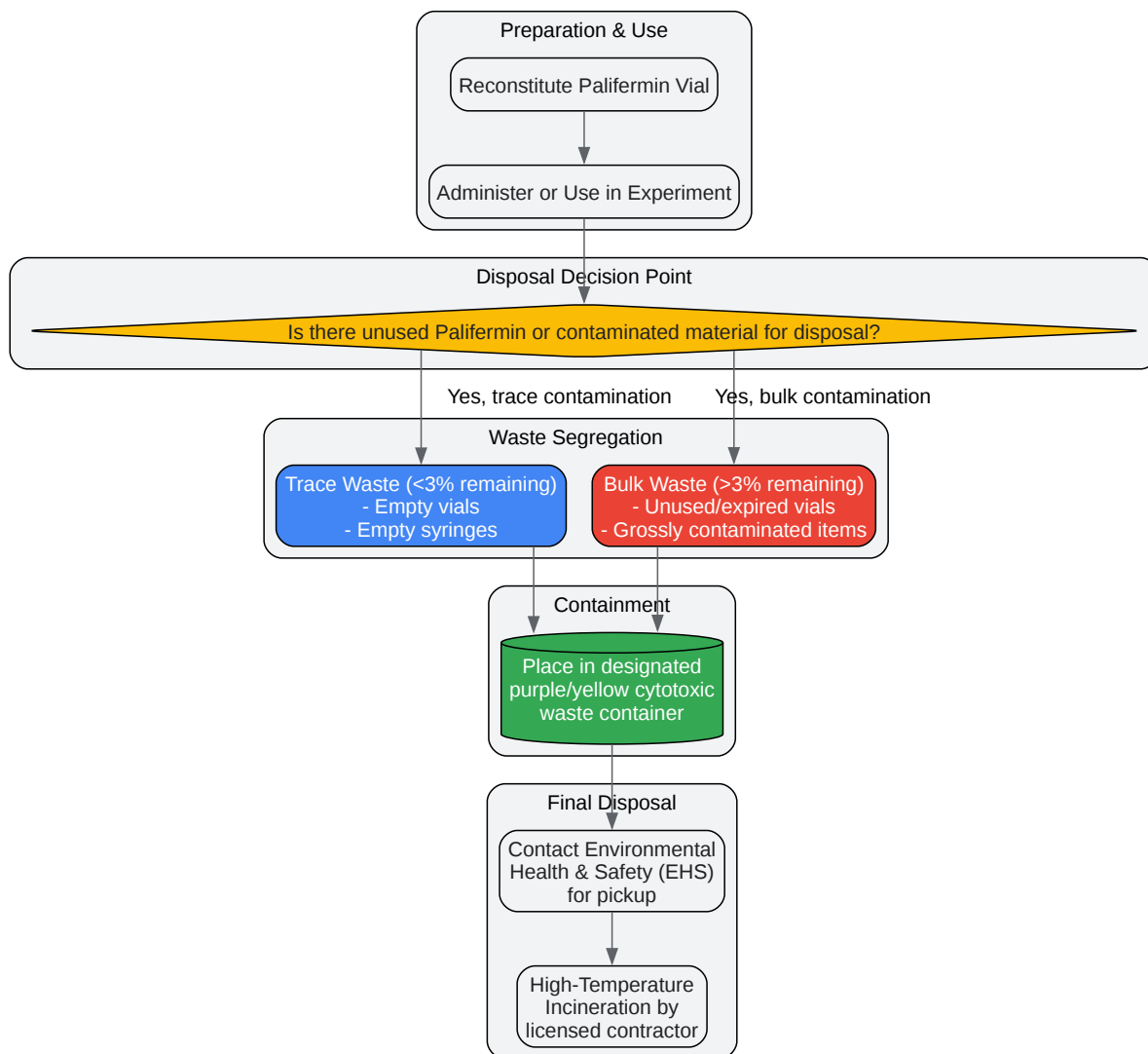
Step 4: Final Disposal Procedure

The ultimate disposal method for cytotoxic waste is high-temperature incineration.^{[8][13]}

- Waste Collection: Once the designated waste containers are full, they should be securely sealed.
- Environmental Health & Safety (EHS): Contact your institution's EHS department for pickup and disposal of the hazardous waste containers.^{[7][10][14]} They will coordinate with a licensed hazardous waste contractor for final incineration.

Experimental Workflow for Palifermin Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Palifermin**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Palifermin**.

Spill Management

In the event of a **Palifermin** spill, immediate action is required to contain and clean the area while protecting personnel.

- **Evacuate and Secure:** Alert others in the area and restrict access to the spill site.
- **Don Appropriate PPE:** This includes a respirator, two pairs of chemotherapy gloves, a disposable gown, and eye protection.
- **Contain the Spill:** For liquid spills, use absorbent pads to gently cover and absorb the material. For powder spills, gently cover with wetted absorbent pads to prevent aerosolization.^[7]
- **Clean the Area:** Thoroughly clean the spill area with a detergent solution followed by clean water.^[7]
- **Dispose of Cleanup Materials:** All materials used for spill cleanup must be disposed of as bulk cytotoxic waste in the designated purple or yellow containers.^[7]
- **Report the Spill:** Report the incident to your institution's EHS department.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmaceutical Waste Disposal & Bins | Stericycle [stericycle.ie]
- 2. ec.europa.eu [ec.europa.eu]
- 3. kepivance.com [kepivance.com]
- 4. DailyMed - KEPIVANCE- palifermin injection, powder, lyophilized, for solution [dailymed.nlm.nih.gov]
- 5. USP 800 & Hazardous Drug Disposal | Stericycle [stericycle.com]

- 6. Chemotherapy & Hazardous Drugs | UW Environmental Health & Safety [ehs.washington.edu]
- 7. ehs.washington.edu [ehs.washington.edu]
- 8. Safe disposal of Cytotoxic and Pharma Waste - Novus [novus-environmental.co.uk]
- 9. Identifying types of pharmaceutical waste and disposal containers – NHS SPS - Specialist Pharmacy Service – The first stop for professional medicines advice [sps.nhs.uk]
- 10. safety.caltech.edu [safety.caltech.edu]
- 11. safety.rochester.edu [safety.rochester.edu]
- 12. safety.pitt.edu [safety.pitt.edu]
- 13. emro.who.int [emro.who.int]
- 14. Pharmaceutical Waste | Environmental Health and Safety | University of Houston [uh.edu]
- To cite this document: BenchChem. [Proper Disposal of Palifermin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169686#palifermin-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com